

Technical Guide: MP470 (Amuvatinib) Free Base vs. Hydrochloride

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Compound of Interest

Compound Name: *MP470 hydrochloride*

Cat. No.: *B10800936*

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Content Type: Technical Reference & Protocol Guide Subject: Optimization of MP470 Formulations for In Vitro and In Vivo Oncology Research

Executive Summary

MP470 (Amuvatinib) is a multi-targeted tyrosine kinase inhibitor (TKI) and DNA repair suppressor used primarily to target mutant c-Kit, PDGFR α , and Flt3 in gastrointestinal stromal tumors (GIST) and other solid malignancies.

For the researcher, the choice between the Free Base and the Hydrochloride (HCl) salt is not merely a catalog option—it dictates the experimental success of bioavailability and solubility.

- MP470 Free Base is the standard for in vitro high-throughput screening (HTS) due to its high solubility in DMSO.
- **MP470 Hydrochloride** is the preferred form for in vivo administration and clinical development, engineered to overcome the poor aqueous solubility of the parent compound in gastric environments.

This guide delineates the physicochemical distinctions and provides validated protocols for handling both forms to ensure data reproducibility.

Physicochemical Characterization

The fundamental difference lies in the protonation of the piperazine moiety, which alters the lattice energy and hydrophilicity of the molecule.

Comparative Specification Table

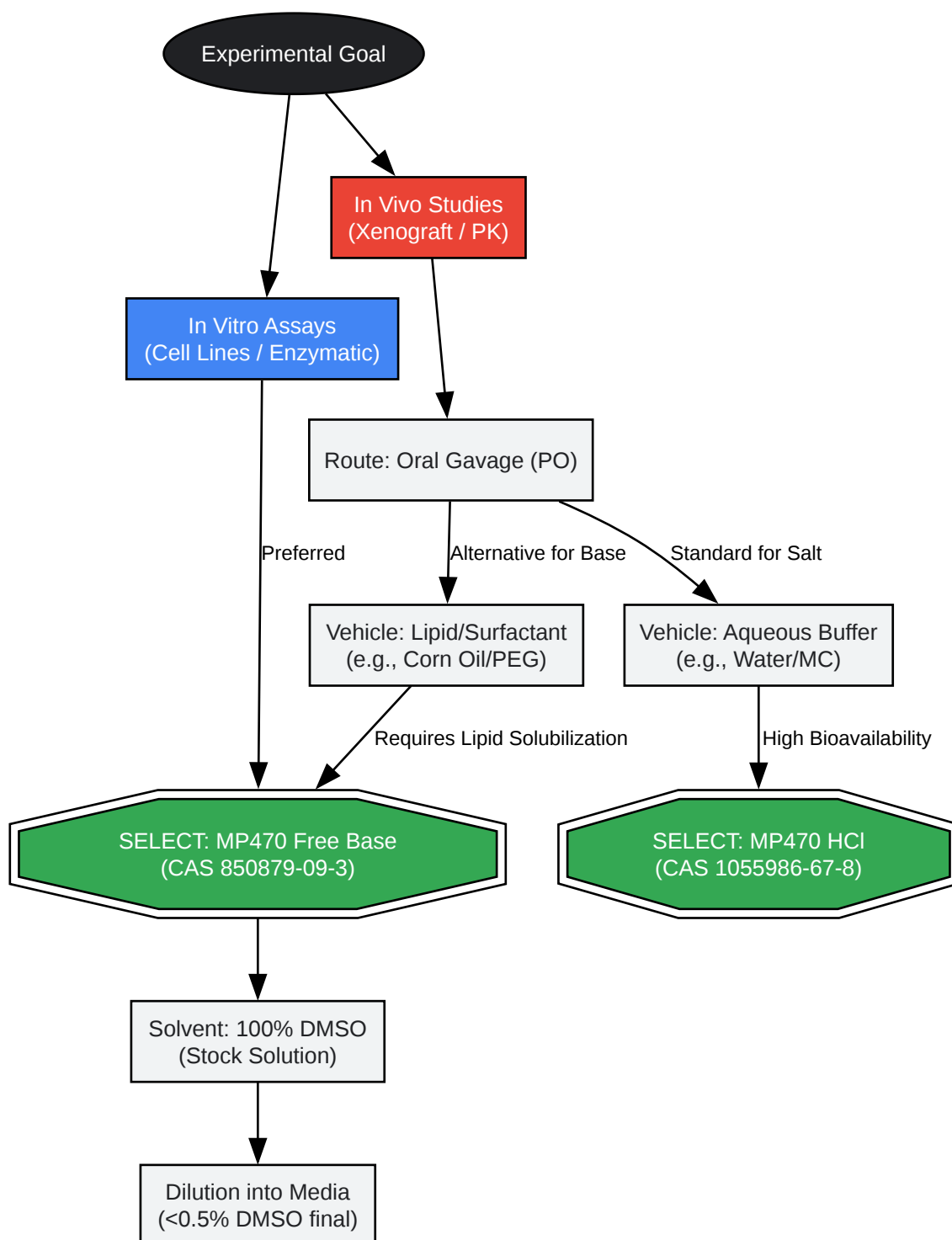
Feature	MP470 (Free Base)	MP470 Hydrochloride (HCl Salt)
CAS Number	850879-09-3	1055986-67-8
Chemical Name	Amuvatinib	Amuvatinib Hydrochloride
Molecular Formula	$C_{23}H_{21}N_5O_3S$	$C_{23}H_{21}N_5O_3S \cdot HCl$
Molecular Weight	447.51 g/mol	~484.0 g/mol (Monohydrochloride)
Primary Solvent	DMSO (≥ 50 mg/mL)	Water (Moderate), DMSO
Aqueous Solubility	Practically Insoluble (< 0.1 mg/mL)	Improved (pH dependent)
Primary Application	In Vitro (Cell Culture, HTS)	In Vivo (Oral Gavage, PK Studies)
Storage	-20°C (Desiccated)	-20°C (Desiccated, Hygroscopic)

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Critical Note on Stoichiometry: When calculating molarity for the HCl salt, you must account for the additional mass of the chloride counter-ion (approx. 36.5 Da). Using the free base MW for the salt form will result in an under-dosed experiment (~8% error).

Biological Application Strategy

The decision matrix below illustrates the logical flow for selecting the correct chemical form based on your experimental endpoint.



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Figure 1: Decision matrix for MP470 form selection. Green nodes indicate the optimal chemical form for the specified workflow.

Experimental Protocols

Protocol A: In Vitro Stock Preparation (Free Base)

Objective: Create a stable, precipitation-free stock for cell culture. Reagent: MP470 Free Base (MW: 447.51 g/mol).

- Calculation: To prepare a 10 mM stock solution:
 - Weigh 4.48 mg of MP470 Free Base.
 - Dissolve in 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
- Solubilization: Vortex vigorously for 30 seconds. The solution should be clear and yellow. If particulate remains, warm to 37°C for 5 minutes.
 - Scientist's Note: Do not use aqueous buffers for the stock. The free base will precipitate immediately upon contact with water at high concentrations.
- Storage: Aliquot into light-protective tubes (amber) and store at -20°C. Avoid repeated freeze-thaw cycles (max 3 cycles).
- Application: Dilute the DMSO stock directly into culture media. Ensure final DMSO concentration is <0.5% (v/v) to avoid solvent toxicity.

Protocol B: In Vivo Formulation (Two Methods)

Objective: Oral gavage dosing for mouse xenograft models (e.g., 10–50 mg/kg).

Method 1: The Lipid Suspension (Using Free Base)

Best for early-stage research if the HCl salt is unavailable.

- Stock: Dissolve MP470 Free Base in DMSO to a high concentration (e.g., 90 mg/mL).
- Vehicle: Corn Oil (sterile filtered).

- Formulation:
 - Add 50 μ L of the DMSO stock to 950 μ L of Corn Oil.[\[1\]](#)
 - Vortex immediately and vigorously.
 - Result: A suspension/emulsion. This must be used immediately.
 - Mechanism:[\[1\]](#)[\[2\]](#) The lipid vehicle solubilizes the lipophilic free base, aiding absorption via the lymphatic system and preventing rapid precipitation in the stomach.

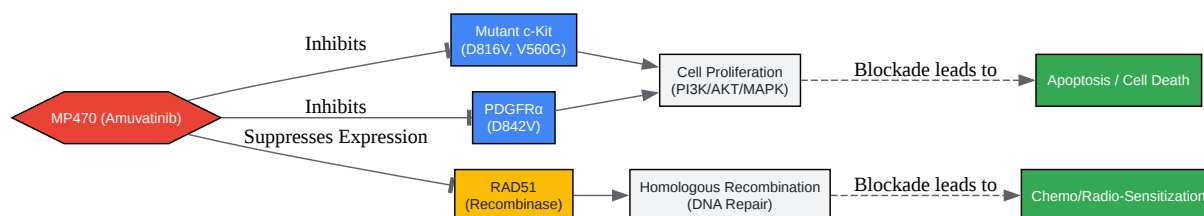
Method 2: The Aqueous Solution (Using HCl Salt)

Best for clinical relevance and consistent PK.

- Reagent: **MP470 Hydrochloride**.[\[1\]](#)[\[3\]](#)
- Vehicle: Sterile Water or 0.5% Methylcellulose (MC) in water.
- Formulation:
 - Weigh the HCl salt directly.
 - Add vehicle slowly while vortexing.
 - Result: The protonated salt allows for a stable aqueous dispersion or solution (depending on concentration).
 - Advantage:[\[4\]](#)[\[5\]](#) Mimics the clinical "Dry Powder Capsule" (DPC) pharmacokinetics more closely than the DMSO/Corn Oil method.

Mechanism of Action & Signaling

MP470 is unique because it acts as both a kinase inhibitor and a radio-sensitizer. It disrupts the DNA damage response (DDR) by downregulating RAD51, a recombinase essential for homologous recombination repair.



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Figure 2: Dual mechanism of action. MP470 inhibits oncogenic kinase signaling (c-Kit/PDGFR) while simultaneously suppressing RAD51-mediated DNA repair, enhancing sensitivity to DNA-damaging therapies.[6]

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